

Personal protective equipment for handling 1,8-Dichloroanthraquinone

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Compound of Interest

Compound Name: 1,8-Dichloroanthraquinone

Cat. No.: B031358

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Essential Safety and Handling Guide for 1,8-Dichloroanthraquinone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,8-Dichloroanthraquinone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Immediate Precautions

1,8-Dichloroanthraquinone is a solid, powdered chemical that can cause skin and serious eye irritation.[1] All personnel must be familiar with the hazards and strictly adhere to the safety protocols outlined in this document before handling the compound.

Table 1: Hazard Summary for **1,8-Dichloroanthraquinone**

Hazard Statement	GHS Classification
Causes skin irritation	Skin Irrit. 2
Causes serious eye irritation	Eye Irrit. 2
May cause respiratory irritation	STOT SE 3

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact with **1,8-Dichloroanthraquinone**.

Table 2: Required Personal Protective Equipment (PPE)

Body Part	PPE Specification	Standard Compliance Examples
Eyes	Chemical safety goggles or a full-face shield.	OSHA 29 CFR 1910.133, EN166
Skin	Chemically resistant gloves (Nitrile or other suitable material) and a lab coat. Ensure full wrist coverage.	
Hands	Nitrile gloves are recommended. Regularly inspect gloves for any signs of degradation or puncture before and during use.	
Respiratory	An N95-rated dust mask or a respirator should be used when handling the powder outside of a fume hood. [2] [3]	

Handling Procedures

Adherence to proper handling procedures is critical to minimize the risk of exposure and contamination.

Operational Workflow for Handling **1,8-Dichloroanthraquinone**



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Caption: Workflow for the safe handling of **1,8-Dichloroanthraquinone**.

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area for handling **1,8-Dichloroanthraquinone**, preferably within a certified chemical fume hood to control dust.[2]
 - Cover the work surface with disposable bench paper to easily contain any spills.
 - Ensure an emergency eyewash station and safety shower are readily accessible.
 - Don all required PPE as listed in Table 2.
- Weighing and Transfer:
 - Use a dedicated set of spatulas and weighing boats.
 - To minimize dust generation, handle the powder gently. Avoid scooping or pouring from a height.
 - If possible, purchase pre-weighed amounts to reduce handling.[2]
 - Close the container tightly immediately after use.
- Post-Handling:
 - Thoroughly clean all equipment and the work area after use.

- Wipe down the exterior of the primary container before returning it to storage.

Storage Plan

Proper storage is essential to maintain the chemical's integrity and prevent accidental spills or exposure.

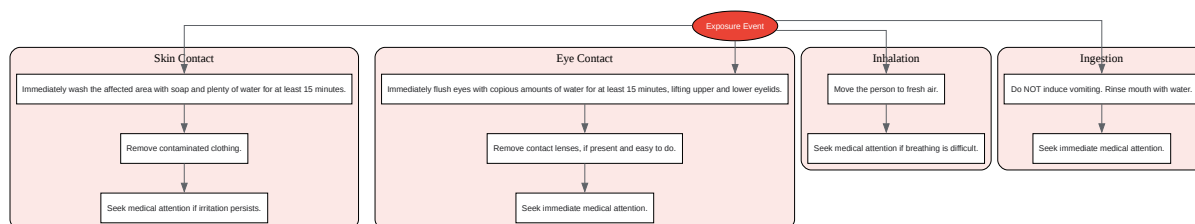
Table 3: Storage Requirements for **1,8-Dichloroanthraquinone**

Parameter	Requirement
Location	Store in a dry, cool, and well-ventilated area.
Container	Keep in a tightly closed, clearly labeled container.
Compatibility	Segregate from incompatible materials such as strong oxidizing agents.
Storage Class	Combustible Solids (Storage Class 11). [2] [3]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an accidental exposure.

Emergency Response Workflow



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Caption: Emergency procedures for exposure to **1,8-Dichloroanthraquinone**.

Detailed Emergency Actions:

- Skin Contact: Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes.[3][4] Remove any contaminated clothing.[3] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[4]
- Inhalation: Move the exposed individual to fresh air at once. If breathing becomes difficult, seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Spill and Disposal Plan

Proper management of spills and waste is critical to prevent environmental contamination and further exposure.

Spill Response:

- Evacuate and Secure: Alert others in the area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Use an appropriate spill kit with absorbent materials like vermiculite or sand to contain the spill.[4]
- Collect: Carefully sweep or scoop the absorbed material and spilled powder into a labeled, sealable hazardous waste container.[4] Avoid generating dust.
- Decontaminate: Clean the spill area with soap and water or another suitable solvent. Collect all decontamination materials as hazardous waste.

Disposal Protocol:

- Waste Segregation: All waste contaminated with **1,8-Dichloroanthraquinone**, including used PPE, disposable bench paper, and spill cleanup materials, must be disposed of as halogenated organic waste. Do not mix with non-halogenated waste.[4]
- Containerization:
 - Use a designated, leak-proof, and clearly labeled hazardous waste container.
 - The label should include "Hazardous Waste," the full chemical name "**1,8-Dichloroanthraquinone**," and the associated hazards (Irritant).
 - Keep the waste container closed at all times, except when adding waste.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. All disposal activities must comply with local, state, and federal regulations.

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References

- 1. gz-supplies.com [gz-supplies.com]
- 2. ehs.wisc.edu [ehs.wisc.edu]
- 3. 7.4.4 Eye and Skin Absorption | Environment, Health and Safety [ehs.cornell.edu]
- 4. benchchem.com [benchchem.com]
- 5. ethz.ch [ethz.ch]
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